

# Niobium(III) Fluoride (NbF<sub>3</sub>): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Niobium trifluoride*

Cat. No.: *B094012*

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## Introduction

Niobium(III) fluoride (NbF<sub>3</sub>) is an inorganic compound of significant interest within the scientific community due to its unique electronic and structural properties. As a member of the niobium halide family, it presents potential applications in catalysis, materials science, and as a precursor for the synthesis of other niobium-containing compounds. This technical guide provides a detailed overview of the known physical and chemical properties of NbF<sub>3</sub>, including its synthesis, crystal structure, and reactivity. The information is compiled from available literature and theoretical data to serve as a valuable resource for professionals in research and development.

## Physical and Chemical Properties

Niobium(III) fluoride is a blue crystalline solid.<sup>[1][2]</sup> While extensive experimental data on all its physical properties are not readily available in the literature, a combination of experimental and theoretical data provides a good understanding of this compound.

Table 1: Physical and Chemical Properties of Niobium(III) Fluoride (NbF<sub>3</sub>)

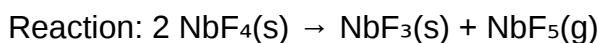
Property	Value	Citation(s)
Formula	$\text{NbF}_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Formula Weight	149.902 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Blue crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a>
Color	Blue	<a href="#">[1]</a> <a href="#">[2]</a>
Density	4200 kg/m <sup>3</sup> (4.2 g/cm <sup>3</sup> )	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	Not experimentally determined	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	Not experimentally determined	<a href="#">[1]</a> <a href="#">[2]</a>
Crystal Structure	Cubic (theoretically predicted)	<a href="#">[3]</a>
Space Group	Pm-3m (theoretically predicted)	<a href="#">[3]</a>
Lattice Parameter (a)	~4.20 Å (theoretically predicted)	<a href="#">[3]</a>
Solubility	Insoluble in water.	<a href="#">[4]</a>
Oxidation State of Nb	+3	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of Niobium(III) Fluoride

The synthesis of pure Niobium(III) fluoride has been approached through a couple of primary methods, although detailed experimental protocols are not extensively published.

## Disproportionation of Niobium(IV) Fluoride ( $\text{NbF}_4$ )

One of the key methods for preparing  $\text{NbF}_3$  is through the thermal disproportionation of Niobium(IV) fluoride ( $\text{NbF}_4$ ). When heated under vacuum at temperatures above 623 K (350 °C),  $\text{NbF}_4$  decomposes to yield solid  $\text{NbF}_3$  and gaseous Niobium(V) fluoride ( $\text{NbF}_5$ ).

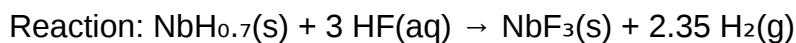


Experimental Protocol: A detailed experimental protocol for this specific reaction is not readily available in the reviewed literature. However, based on the principles of solid-state reactions under vacuum, a general procedure can be outlined:

- Starting Material: High-purity Niobium(IV) fluoride ( $\text{NbF}_4$ ) is required.
- Apparatus: A vacuum furnace equipped with a temperature controller and a system for collecting the volatile product ( $\text{NbF}_5$ ). The reaction vessel should be made of a material inert to fluoride compounds at high temperatures, such as a sealed niobium or platinum tube.
- Procedure: a. The  $\text{NbF}_4$  is placed in the reaction vessel. b. The system is evacuated to a high vacuum to remove air and moisture. c. The furnace is heated to a temperature above 350 °C. The optimal temperature and reaction time would need to be determined empirically to ensure complete disproportionation and to facilitate the removal of the gaseous  $\text{NbF}_5$ . d. The volatile  $\text{NbF}_5$  is collected in a cooled part of the apparatus, leaving behind the solid  $\text{NbF}_3$ . e. The furnace is cooled down to room temperature under vacuum before the  $\text{NbF}_3$  product is retrieved in an inert atmosphere to prevent reaction with air and moisture.

## Reaction of Niobium Hydride with Hydrogen Fluoride

An earlier reported synthesis involves the reaction of niobium hydride ( $\text{NbH}_{0.7}$ ) with aqueous hydrogen fluoride (HF) at elevated temperatures.



Experimental Protocol: A publication from 1955 describes the preparation of  $\text{NbF}_3$  by reacting  $\text{NbH}_{0.7}$  with aqueous HF at 843 K (570 °C).<sup>[5]</sup> Specific details of the experimental setup are not extensively documented in recent literature.

## Chemical Reactivity and Stability

Niobium(III) fluoride is expected to be a reactive compound, particularly towards oxygen and moisture, which is characteristic of lower oxidation state transition metal halides.

- Reactivity with Air and Water: Niobium metal itself is protected by a thin oxide layer and does not react with air or water under normal conditions.<sup>[2][6]</sup> However, lower valent halides like

$\text{NbF}_3$  are generally sensitive to moisture and air. It is anticipated that  $\text{NbF}_3$  would hydrolyze in the presence of water and oxidize in the air, likely forming niobium oxides or oxyfluorides.

- **Reactivity with Acids and Bases:** Niobium metal is resistant to most acids at room temperature but dissolves in hydrofluoric acid (HF).[2][6] The reactivity of  $\text{NbF}_3$  with acids and bases has not been specifically documented. It is likely to react with strong acids and bases.
- **Thermal Stability:** The disproportionation of  $\text{NbF}_4$  to  $\text{NbF}_3$  and  $\text{NbF}_5$  above 350 °C suggests that  $\text{NbF}_3$  is thermally stable up to at least this temperature under vacuum.

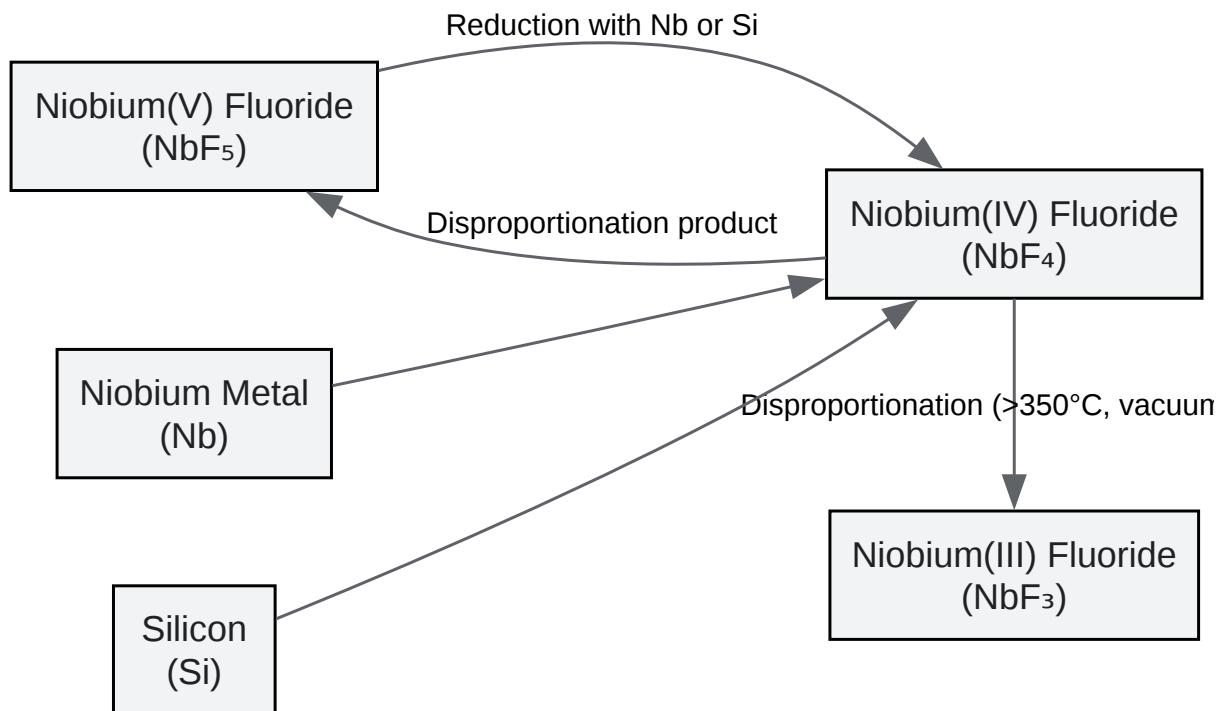
## Crystal Structure

While a definitive experimental crystal structure of  $\text{NbF}_3$  is not widely available, theoretical calculations based on density functional theory (DFT) from the Materials Project provide a predicted structure.

- **Crystal System:** Cubic
- **Space Group:** Pm-3m (No. 221)
- **Lattice Parameter:**  $a \approx 4.20 \text{ \AA}$
- **Structure Description:** The predicted structure is isostructural with  $\alpha$ -Rhenium trioxide ( $\text{ReO}_3$ ). It consists of a three-dimensional network of corner-sharing  $\text{NbF}_6$  octahedra. The niobium atom is at the center of the unit cell, and the fluorine atoms are at the centers of the edges. In this arrangement, the  $\text{Nb}^{3+}$  ion is coordinated to six  $\text{F}^-$  ions, and each  $\text{F}^-$  ion is linearly coordinated to two  $\text{Nb}^{3+}$  ions.[3]

## Logical Relationships in Niobium Fluoride Chemistry

The following diagram illustrates the relationship between different niobium fluorides and a potential synthesis pathway for  $\text{NbF}_3$ .



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Caption: Synthesis pathway for NbF<sub>3</sub> via disproportionation of NbF<sub>4</sub>.

## Conclusion

Niobium(III) fluoride is a compound with interesting, yet not fully experimentally characterized, properties. This guide summarizes the current state of knowledge regarding its physical and chemical characteristics. While theoretical data provides valuable insights into its structure, further experimental investigation is required to fully elucidate its properties, such as its melting and boiling points, and to develop detailed and optimized synthesis protocols. Such research will be crucial for unlocking the potential applications of NbF<sub>3</sub> in various fields of science and technology. Professionals working with this compound should exercise caution due to its likely sensitivity to air and moisture.

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